

Personal protective equipment for handling Boc-4-iodo-L-phenylalanine

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Compound of Interest

Compound Name: Boc-4-iodo-L-phenylalanine

Cat. No.: B558665

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Essential Safety and Handling Guide for Boc-4-iodo-L-phenylalanine

This guide provides comprehensive safety and logistical information for researchers, scientists, and drug development professionals handling **Boc-4-iodo-L-phenylalanine**. The following procedures for operations and disposal are designed to ensure a safe laboratory environment.

Personal Protective Equipment (PPE) and Safety Precautions

While **Boc-4-iodo-L-phenylalanine** is not classified as a hazardous substance under the 2012 OSHA Hazard Communication Standard, prudent laboratory practice dictates treating it with a high degree of caution to mitigate any potential risks.^{[1][2]} It is essential to avoid the formation of dust and to prevent inhalation, ingestion, or contact with skin and eyes.^{[1][3]}

Recommended Personal Protective Equipment:

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.[2]	Protects against dust particles and potential splashes.
Hand Protection	Nitrile or other compatible chemical-resistant gloves.[2]	Prevents skin contact and absorption.
Body Protection	Laboratory coat.[2]	Protects personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [2][3] A NIOSH-approved respirator may be necessary for operations that could generate significant dust.[2]	Minimizes the inhalation of airborne particles.

Physicochemical and Toxicological Data Summary

The following table summarizes key data for **Boc-4-iodo-L-phenylalanine**. Although extensive toxicological data is not available, the compound is not classified as hazardous.[3]

Property	Value
Appearance	White to light yellow powder.[3][4]
Melting Point	Approximately 150 °C (decomposes).[3][5]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone; Slightly soluble in water.[5][6][7]
Acute Toxicity	No data available.[3]
Skin Corrosion/Irritation	No data available.[3]
Serious Eye Damage/Irritation	No data available.[3]

Operational and Disposal Plans

A systematic approach to handling **Boc-4-iodo-L-phenylalanine**, from receipt to disposal, is crucial for maintaining laboratory safety and compliance.

Step-by-Step Operational Plan

- Receiving and Storage:
 - Upon receipt, carefully inspect the container for any signs of damage or leakage.
 - Store the compound in a cool, dry, and well-ventilated area.[\[1\]](#)[\[3\]](#)
 - Keep the container tightly sealed to prevent moisture absorption and contamination.[\[3\]](#)
 - The material is light-sensitive and should be stored accordingly.[\[3\]](#)
- Preparation and Handling:
 - All manipulations that may generate dust, such as weighing, should be conducted within a chemical fume hood or a ventilated balance enclosure.[\[2\]](#)
 - Use appropriate tools, like spatulas, to handle the solid material, minimizing the creation of airborne particles.
 - Avoid direct contact with the compound. If contact occurs, follow the first aid measures outlined below.
- First Aid Measures:
 - Eye Contact: Immediately rinse with plenty of water, including under the eyelids, for at least 15 minutes. Seek medical attention if irritation persists.[\[1\]](#)
 - Skin Contact: Wash off immediately with soap and plenty of water for at least 15 minutes.[\[1\]](#)[\[3\]](#)
 - Inhalation: Move the individual to fresh air. If breathing becomes difficult, seek medical attention.[\[1\]](#)[\[3\]](#)

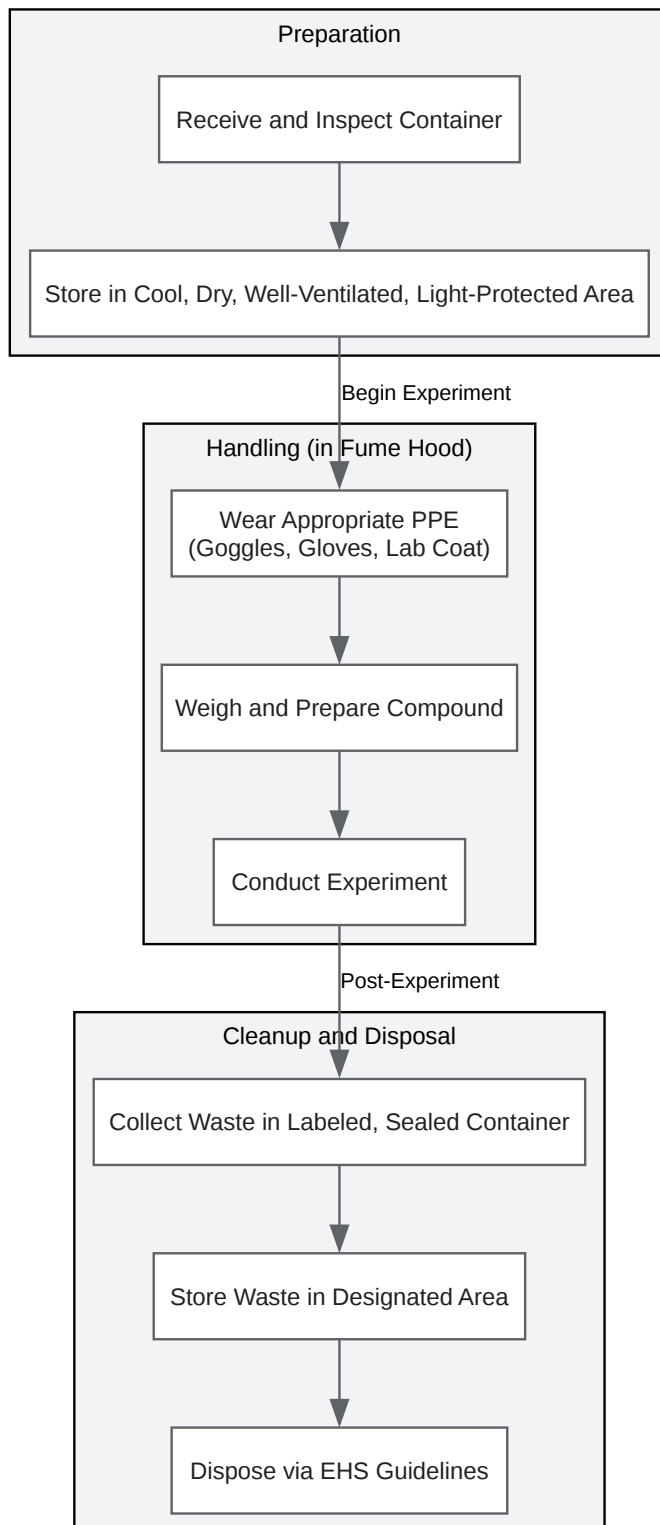
- Ingestion: Clean the mouth with water and drink plenty of water afterward. Seek medical attention if you feel unwell.[1]

Step-by-Step Disposal Plan

- Waste Collection:
 - Collect unused **Boc-4-iodo-L-phenylalanine** and any materials contaminated with it (e.g., weighing papers, gloves, wipes) in a dedicated and clearly labeled, sealable container.[8]
 - Label the container with the full chemical name: "**Boc-4-iodo-L-phenylalanine** Waste".
- Waste Storage:
 - Store the sealed waste container in a designated chemical waste accumulation area that is secure and well-ventilated.
- Final Disposal:
 - Dispose of the chemical waste in accordance with all federal, state, and local environmental regulations.
 - Consult with your institution's Environmental Health and Safety (EHS) department or a licensed professional waste disposal service to ensure compliance.

Experimental Workflow for Safe Handling

Workflow for Safe Handling of Boc-4-iodo-L-phenylalanine



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Caption: Logical workflow for the safe handling of **Boc-4-iodo-L-phenylalanine**.

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